

# In-depth Technical Guide: 9-Decynoic acid, 10-bromo-

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## Compound of Interest

Compound Name: 9-Decynoic acid, 10-bromo-

Cat. No.: B15489179

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A comprehensive review of the chemical properties, synthesis, and biological significance of **9-Decynoic acid, 10-bromo-** for researchers, scientists, and drug development professionals.

## Chemical Identification and Properties

Initial searches for the specific compound, **9-Decynoic acid, 10-bromo-**, did not yield a dedicated CAS (Chemical Abstracts Service) number. This suggests that this particular molecule may be a novel or less-characterized compound. However, a structurally similar compound, 11-Bromo-undec-10-ynoic acid, is documented with the CAS Number: 13030-63-2. This guide will proceed with available information on related bromoalkynoic acids, drawing parallels where appropriate, while acknowledging the data gap for the precise target molecule.

For related compounds, the presence of both a terminal alkyne and a terminal bromine atom on a fatty acid chain bestows unique chemical reactivity. The triple bond can participate in various addition reactions, while the bromine atom is a good leaving group, making it susceptible to nucleophilic substitution. These features make such compounds versatile building blocks in organic synthesis.

Table 1: Physicochemical Properties of Related Bromoalkynoic Acids

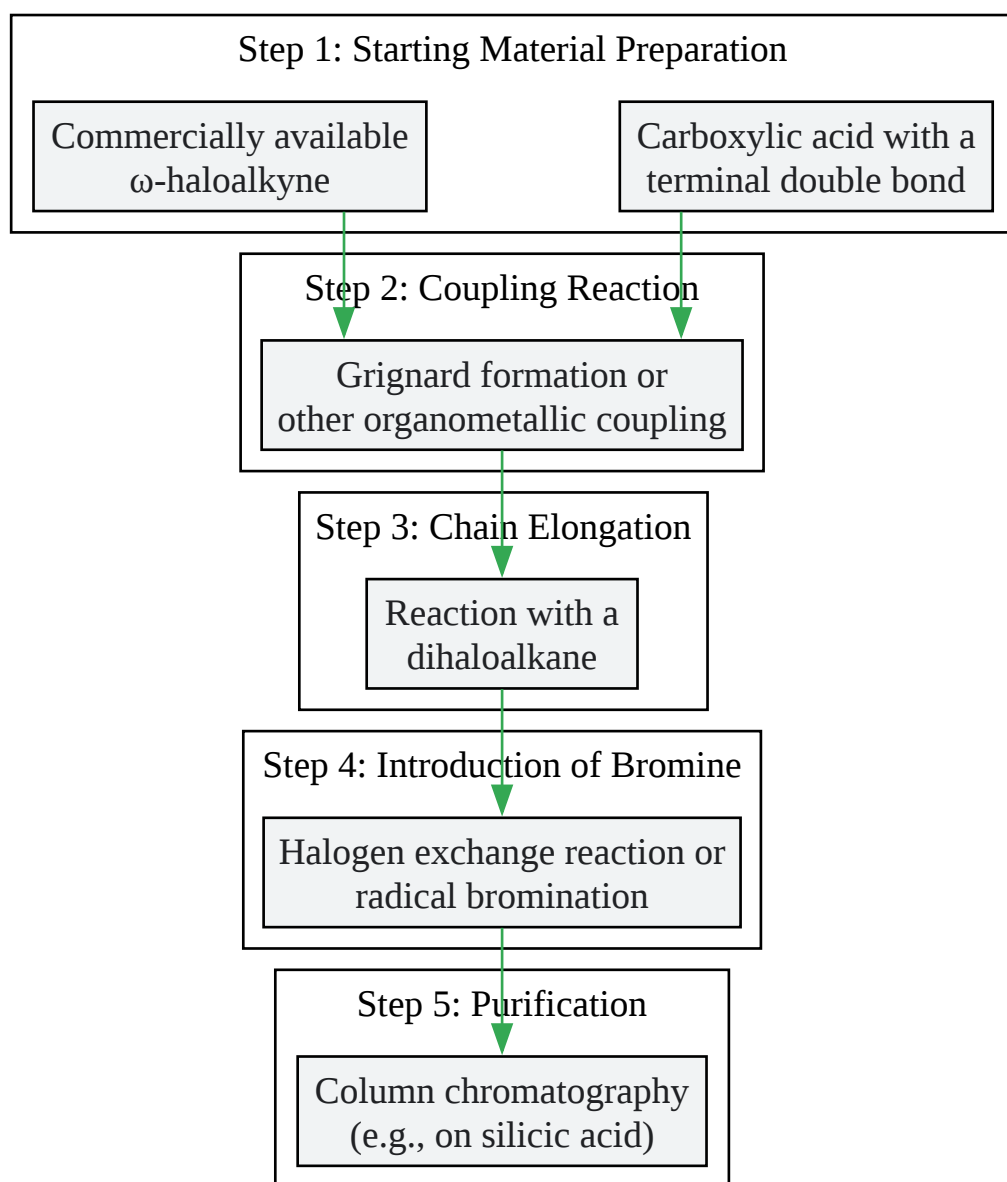
Property	Value	Reference Compound
Molecular Formula	C11H17BrO2	11-Bromo-undec-10-ynoic acid
CAS Number	13030-63-2	11-Bromo-undec-10-ynoic acid
Structure	Br-CH2-C≡C-(CH2)7-COOH	11-Bromo-undec-10-ynoic acid

## Synthesis and Experimental Protocols

The synthesis of terminal bromoalkynoic acids can be achieved through various established methodologies in organic chemistry. A general and effective approach involves the use of a commercially available shorter-chain  $\omega$ -haloalkyne which is then coupled with a suitable carboxyl-containing fragment.

A plausible synthetic pathway for a compound like **9-Decynoic acid, 10-bromo-** would likely follow a multi-step sequence. One such refined five-step method, known as the Ahmad-Strong synthesis, has been successfully employed for preparing various pentadecynoic acids and could be adapted for this purpose.[\[1\]](#)

## General Experimental Workflow for the Synthesis of Bromoalkynoic Acids



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Caption: Generalized workflow for bromoalkynoic acid synthesis.

## Biological Activity and Potential Applications

While specific biological data for **9-Decynoic acid, 10-bromo-** is unavailable, the broader class of brominated organic compounds and fatty acid derivatives exhibits a wide range of biological activities. The incorporation of bromine can enhance the lipophilicity and metabolic stability of a molecule, potentially leading to improved pharmacological properties.

Studies on various brominated compounds have revealed potential applications in several therapeutic areas:

- **Antimicrobial Activity:** Brominated phenols and other related structures have demonstrated activity against various pathogenic organisms, including both Gram-positive and Gram-negative bacteria.[2] The presence of a bromo-functional group can contribute to the disruption of microbial cell membranes or interference with essential enzymatic processes.
- **Anticancer and Antiproliferative Effects:** Certain natural and synthetic brominated compounds have shown remarkable anti-tumoral and anti-inflammatory properties in both in vitro and in vivo studies.[3] For instance, the stereochemistry of brominated compounds like 3-Br-acivicin has been shown to be crucial for their antimalarial activity, highlighting the importance of specific structural features for biological efficacy.[4]
- **Enzyme Inhibition:** The reactivity of the functional groups in bromoalkynoic acids makes them potential candidates for enzyme inhibitors. The alkyne moiety can act as a "warhead" for covalent modification of enzyme active sites, while the overall structure can be tailored for specific binding pockets.

## Potential Signaling Pathway Involvement

Given the known activities of related compounds, a hypothetical signaling pathway that could be modulated by a bioactive bromoalkynoic acid is presented below. This is a generalized representation and would require experimental validation for any specific compound.



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Caption: Hypothetical cell signaling pathway modulation.

## Conclusion and Future Directions

While "**9-Decynoic acid, 10-bromo-**" remains an uncharacterized compound based on publicly available data, its structural features suggest it could be a valuable tool in chemical biology and drug discovery. The synthesis of this and other novel bromoalkynoic acids, followed by

comprehensive biological screening, is a promising avenue for future research. Elucidating the specific cellular targets and mechanisms of action of such compounds could lead to the development of new therapeutic agents with enhanced efficacy and selectivity. Further investigation into the structure-activity relationships of this class of molecules is warranted.

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## References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. Chemistry and biological activity of natural and synthetic prenyloxycoumarins - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. mdpi.com [mdpi.com]
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Address: 3281 E Guasti Rd

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